Technical Guide: Y-27632-d4 (Deuterated ROCK Inhibitor)

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Compound of Interest

Compound Name:	*Y-27632-d4 Dihydrochloride Hydrate*
Cat. No.:	*B1151866*

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Executive Summary

Y-27632 is a widely utilized, potent, and specific inhibitor of the Rho-associated coiled-coil containing protein kinase (ROCK) family.[1][2] It plays a critical role in stem cell biology, particularly in preventing dissociation-induced apoptosis (anoikis) in human embryonic stem cells (hESCs).

Y-27632-d4 is the stable isotope-labeled (deuterated) analog of this compound. Unlike its non-labeled parent, which is a biological effector, Y-27632-d4 is primarily engineered as a metrological standard. It serves as the gold-standard Internal Standard (IS) for the quantification of Y-27632 in complex biological matrices (plasma, cell lysate, tissue) via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide delineates the chemical properties, biological mechanism of the parent compound, and the specific analytical workflows required to utilize Y-27632-d4 for rigorous pharmacokinetic (PK) and pharmacodynamic (PD) profiling.

Chemical Profile & Specifications

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Understanding the physicochemical difference between the analyte (Y-27632) and the standard (Y-27632-d4) is fundamental to mass spectrometry.

Comparative Chemical Data

Feature	Y-27632 (Analyte)	Y-27632-d4 (Internal Standard)
Chemical Name	(R)-(+)-trans-4-(1-Aminoethyl)-N-(4-pyridyl)cyclohexanecarboxamide	(R)-(+)-trans-4-(1-Aminoethyl)-N-(4-pyridyl-d4)cyclohexanecarboxamide
Label Position	N/A	Pyridine Ring (typically 4 Deuteriums)
Molecular Formula	$C_{14}H_{21}N_3O$	$C_{14}H_{17}D_4N_3O$
Molecular Weight (Free Base)	247.34 g/mol	~251.37 g/mol (+4 Da shift)
Salt Form (Common)	Dihydrochloride (2HCl)	Dihydrochloride (2HCl)
Solubility	Water (100 mM), DMSO (100 mM)	Water, DMSO, Methanol
pKa	~9.0 (Basic)	~9.0 (Basic)
CAS Number	129830-38-2 (2HCl)	2124275-56-3 (varies by salt)

The Isotope Effect

The substitution of four hydrogen atoms (

) with deuterium (

) on the pyridine ring increases the mass by 4 Daltons. This mass shift is sufficient to distinguish the standard from the analyte in a mass spectrometer while retaining nearly identical chromatographic retention times and ionization efficiencies.

Biological Mechanism: The ROCK Pathway[2][6][7]

To understand what is being quantified, one must understand the target. Y-27632 functions by competitively binding to the ATP-binding pocket of ROCK-I and ROCK-II kinases.[1]

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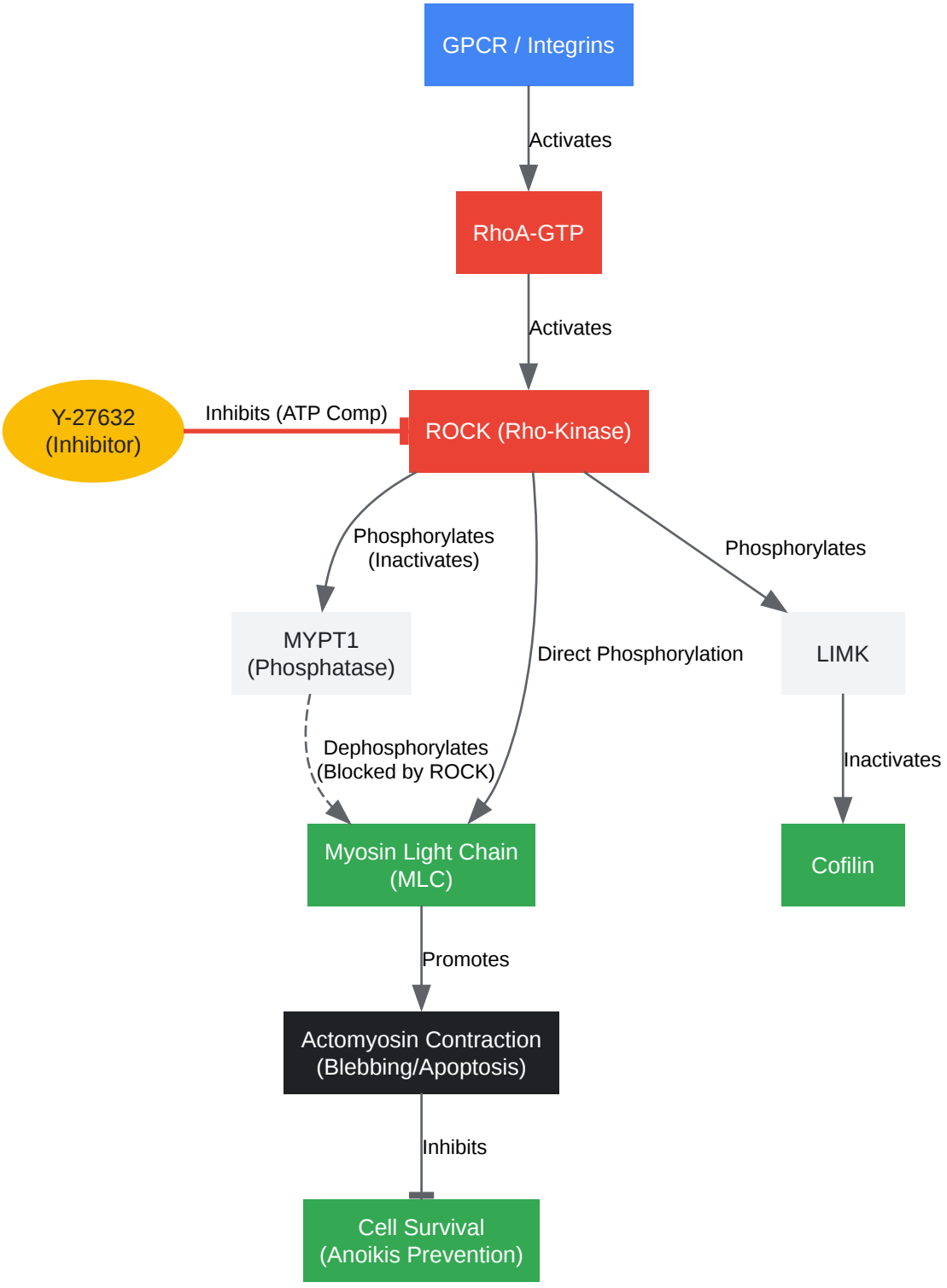
Pathway Visualization

The following diagram illustrates the downstream effects of ROCK inhibition, specifically regarding actomyosin contraction and apoptosis prevention.



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Caption: Y-27632 inhibits ROCK, preventing MLC phosphorylation and actomyosin-mediated apoptosis.

Analytical Application: LC-MS/MS Quantification

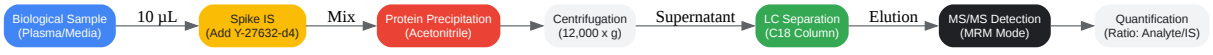
This section details the primary use case for Y-27632-d4: Isotope Dilution Mass Spectrometry (IDMS).

Why Use Y-27632-d4?

- Matrix Effect Compensation: Biological samples (plasma/media) contain salts and lipids that suppress ionization. Since Y-27632-d4 elutes at the same time as Y-27632, it experiences the exact same suppression. The ratio of their signals remains constant, correcting the error.
- Recovery Correction: Any loss of analyte during extraction (pipetting errors, incomplete precipitation) is mirrored by the standard.

Analytical Workflow

The following workflow describes the validated process for quantifying Y-27632 in cell culture media or plasma.



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Caption: Standardized workflow for Y-27632 quantification using Y-27632-d4 internal standard.

Experimental Protocol: LC-MS/MS Method

Objective: Quantify Y-27632 concentrations in plasma/media samples.

A. Stock Solution Preparation[4][8]

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- Y-27632-d4 Stock: Dissolve 1 mg of Y-27632-d4 (2HCl salt) in 1 mL of 50% Methanol/Water to create a 1 mg/mL stock. Store at -20°C.
- Working IS Solution: Dilute the stock to 100 ng/mL in Acetonitrile (ACN). This serves as the "Spiking Solution."

B. Sample Preparation (Protein Precipitation)

Rationale: LLE (Liquid-Liquid Extraction) is difficult due to the polarity of Y-27632. Protein precipitation (PPT) is preferred.

- Aliquot 50 µL of biological sample (plasma or cell media) into a tube.
- Add 150 µL of Working IS Solution (containing Y-27632-d4 in ACN).
- Vortex vigorously for 30 seconds to precipitate proteins.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer 100 µL of supernatant to an autosampler vial.

C. LC-MS/MS Conditions

Note: These parameters must be optimized for your specific instrument.

- Column: C18 Reverse Phase (e.g., Waters XSelect HSS T3, 2.1 x 50mm, 2.5µm). Rationale: Retains polar bases better than standard C18.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-0.5 min: 5% B
  - 0.5-3.0 min: 5% -> 90% B
  - 3.0-4.0 min: 90% B

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- 4.1 min: Re-equilibrate at 5% B.

- Ionization: Electrospray Ionization (ESI), Positive Mode.

D. MRM Transitions (Multiple Reaction Monitoring)

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Note
Y-27632	248.1 $[M+H]^+$	95.1	25	Pyridine fragment
Y-27632	248.1 $[M+H]^+$	121.1	20	Qualifier
Y-27632-d4	252.1 $[M+H]^+$	99.1	25	Quantifier (IS)

Critical Note: The transition 252.1 -> 99.1 assumes the deuterium label is on the pyridine ring. If your specific supplier labels the cyclohexane ring, the product ion mass may differ. Always run a product ion scan on your standard first.

Data Interpretation & Troubleshooting

Calculating Concentration

Do not use raw area counts. Calculate the Area Ratio:

Plot this Ratio against the concentration of your calibration standards.

Common Issues

- Ion Suppression: If the IS signal (Y-27632-d4) drops significantly in specific samples compared to neat standards, you have matrix effects.
  - Solution: Dilute the sample 1:5 with water before precipitation or switch to a HILIC column to separate the drug from phospholipids.
- Cross-Talk: If you see a peak for Y-27632 in a "blank" sample containing only Y-27632-d4.
  - Cause: Impurity in the deuterated standard (d0 presence).

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- Solution: Ensure the IS purity is >99% isotopic enrichment. If d0 is present, subtract the blank response or lower the IS concentration added.

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